

Measuring HDAC1 Activation by Exifone In Vitro: Application Notes and Protocols

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Compound of Interest

Compound Name: *Exifone*

Cat. No.: *B7818620*

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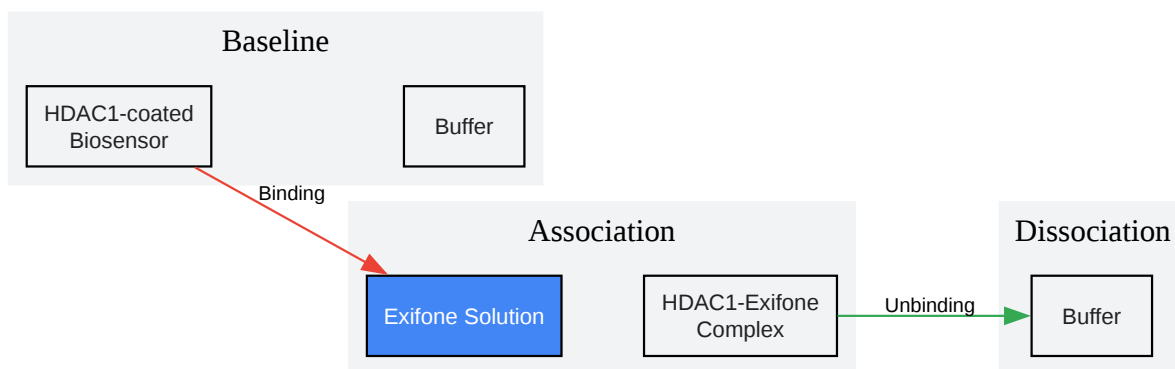
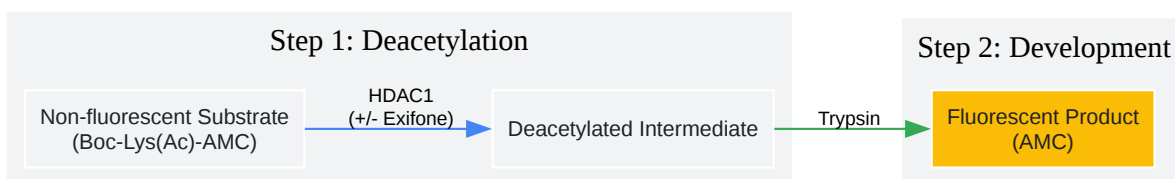
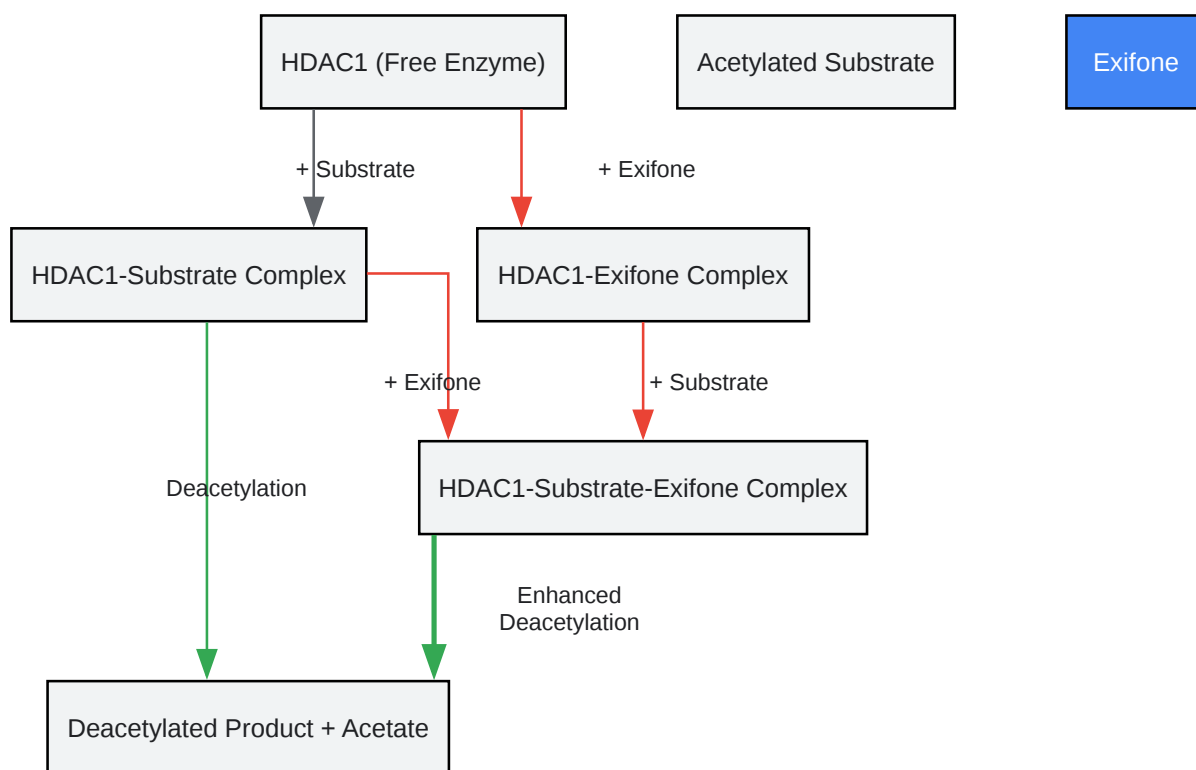
For Researchers, Scientists, and Drug Development Professionals

Introduction

Histone deacetylase 1 (HDAC1) is a critical enzyme in epigenetic regulation, primarily by removing acetyl groups from histone and non-histone proteins, leading to chromatin condensation and transcriptional repression.[1] Dysregulation of HDAC1 activity has been implicated in various neurological disorders, making it a key therapeutic target.[2][3] **Exifone**, a drug previously used for cognitive deficits, has been identified as a potent activator of HDAC1.[4][5] It acts as a mixed, non-essential activator, binding to both the free enzyme and the enzyme-substrate complex to increase the maximal rate of deacetylation.[6][7][8] This document provides detailed protocols for measuring the in vitro activation of HDAC1 by **Exifone**, intended for researchers in drug discovery and development.

Principle of HDAC1 Activation by Exifone

Exifone enhances the catalytic activity of HDAC1 through a "mixed non-essential activation" mechanism.[6][9] This means that **Exifone** can bind to both the free HDAC1 enzyme and the HDAC1-substrate complex, leading to an increased reaction velocity (V_{max}) and a decreased Michaelis constant (K_m) for the substrate.[9][10] This dual interaction results in a significant potentiation of HDAC1's deacetylase activity.



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